

Introduction: The Strategic Importance of the Indazole Core

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Compound of Interest

Compound Name: 7-Bromo-3-iodo-1H-indazole

CAS No.: 944904-26-1

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The indazole nucleus, a bicyclic system comprising fused benzene and pyrazole rings, stands as one of the most significant "privileged scaffolds" in medicinal chemistry.^{[1][2][3]} Its structural resemblance to the purine core of ATP allows indazole-based molecules to function as competitive inhibitors for a vast array of protein kinases, which are critical targets in oncology and inflammatory diseases.^[3] Among the panoply of functionalized indazoles, **7-Bromo-3-iodo-1H-indazole** emerges as a particularly powerful and versatile building block for researchers, scientists, and drug development professionals.

This guide provides a comprehensive technical overview of **7-Bromo-3-iodo-1H-indazole**, moving beyond a simple recitation of facts to explain the causality behind its synthesis and application. We will explore its synthetic pathways, delve into its unique and chemoselective reactivity, and showcase its strategic role in the construction of complex, biologically active molecules.

Molecular Structure and Physicochemical Properties

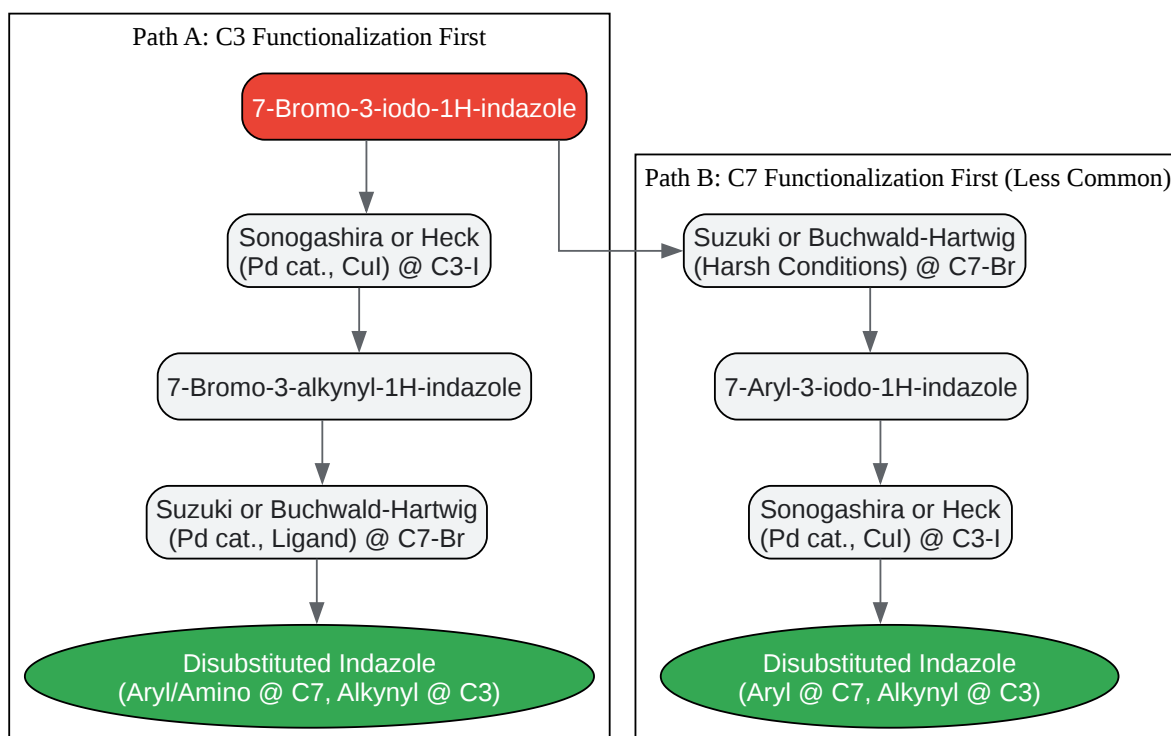
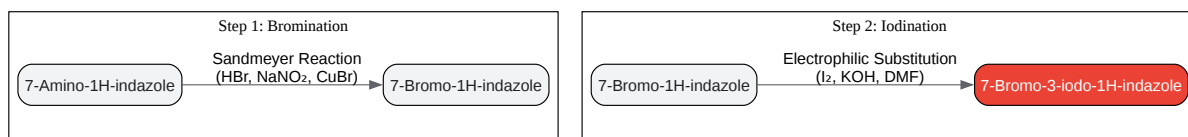
The power of **7-Bromo-3-iodo-1H-indazole** lies in its distinct electronic and steric properties, dictated by the placement of two different halogen atoms on the indazole core.

- **C3-Iodo Group:** The carbon-iodine bond is weaker and more polarizable than the carbon-bromine bond. This makes the iodine atom an excellent leaving group, predisposing the C3 position to facile oxidative addition in palladium-catalyzed cross-coupling reactions.^[4]
- **C7-Bromo Group:** The carbon-bromine bond is stronger and less reactive than the C-I bond. This differential reactivity allows for selective functionalization at the C3 position while leaving the C7-bromo group intact for subsequent transformations.^[4]
- **N1-Proton:** The acidic proton on the pyrazole ring offers a site for alkylation or protection, which can be crucial for modulating solubility, preventing side reactions, or orienting the molecule within a biological target's binding site.^{[4][5]}

Property	Value
Molecular Formula	C ₇ H ₄ BrIN ₂
Molecular Weight	322.95 g/mol
Appearance	Typically an off-white to pale yellow solid
Key Feature	Orthogonal reactivity of C3-I and C7-Br bonds

Synthesis of 7-Bromo-3-iodo-1H-indazole: A Two-Step Approach

The preparation of **7-Bromo-3-iodo-1H-indazole** is efficiently achieved through a two-step sequence starting from a commercially available precursor. This workflow highlights fundamental reactions in heterocyclic chemistry.



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Caption: Orthogonal functionalization strategy for **7-Bromo-3-iodo-1H-indazole**.

Sonogashira Coupling at the C3-Position

The Sonogashira reaction, which forms a carbon-carbon bond between a terminal alkyne and an aryl halide, is highly selective for the more reactive C3-iodo position under mild conditions.

[6]

- Causality: The catalytic cycle of the Sonogashira reaction begins with the oxidative addition of the palladium(0) catalyst to the carbon-halogen bond. This step is significantly faster for the weaker C-I bond compared to the C-Br bond, ensuring high chemoselectivity. [4][6] The use of a copper(I) co-catalyst further facilitates the reaction at room temperature. [6]* Consideration: For some substrates, protection of the N1-proton (e.g., as a THP or Boc group) may be required to prevent side reactions and improve yields, although many reactions proceed on the free (NH) indazole. [5] Protocol: Selective Sonogashira Coupling
- To a degassed solution of **7-bromo-3-iodo-1H-indazole** (1.0 eq), the terminal alkyne (1.2 eq), a palladium catalyst such as $\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$ (0.05 eq), and copper(I) iodide (CuI) (0.1 eq) in a solvent like DMF or THF, add a base such as triethylamine (TEA) or diisopropylamine (DIPA) (3.0 eq).
- Stir the reaction under an inert atmosphere (e.g., Argon or Nitrogen) at room temperature until the starting material is consumed.
- Filter the reaction mixture through celite, concentrate the filtrate, and purify the residue by flash column chromatography to yield the 7-bromo-3-alkynyl-1H-indazole product.

Suzuki-Miyaura Coupling at the C7-Position

Following functionalization at C3, the remaining C7-bromo group can be targeted using more forcing conditions in a Suzuki-Miyaura coupling to introduce aryl or heteroaryl moieties. [7][8]

- Causality: While less reactive than the C-I bond, the C-Br bond is still susceptible to oxidative addition with a suitable palladium catalyst, often requiring higher temperatures and stronger bases. The choice of ligand (e.g., RuPhos, SPhos, or PPh_3) is critical to facilitate the catalytic cycle for the less reactive aryl bromide. [7] Protocol: Subsequent Suzuki Coupling
- Combine the 7-bromo-3-substituted-1H-indazole (1.0 eq), the desired arylboronic acid or ester (1.5 eq), a palladium catalyst like $\text{Pd}(\text{PPh}_3)_4$ (0.1 eq), and a base such as cesium carbonate (Cs_2CO_3) or potassium carbonate (K_2CO_3) (2.0 eq). [8] 2. Add a degassed solvent

system, typically a mixture like dioxane/water. [7][8]3. Heat the mixture under an inert atmosphere, often to temperatures between 80-140 °C, potentially using microwave irradiation to accelerate the reaction. [7]4. After cooling, dilute the mixture with water and extract with an organic solvent.

- Dry the combined organic layers, concentrate, and purify by chromatography to obtain the final disubstituted indazole.

Buchwald-Hartwig Amination

The Buchwald-Hartwig amination is another cornerstone reaction for functionalizing the C7-bromo position, allowing for the introduction of primary or secondary amines. [9]This reaction is fundamental for synthesizing compounds that target interactions with amino acid residues like aspartate or glutamate in enzyme active sites.

- Causality: This reaction requires a palladium catalyst paired with a bulky, electron-rich phosphine ligand (e.g., Xantphos, BINAP) to facilitate the challenging C-N bond formation. [9][10]A strong, non-nucleophilic base like sodium tert-butoxide or cesium carbonate is necessary to deprotonate the amine and drive the catalytic cycle. [10][11]

Reaction	Typical Position	Catalyst System (Example)	Key Insight
Sonogashira Coupling	C3-Iodo	$\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$ / CuI / TEA	Exploits the high reactivity of the C-I bond for mild, selective C-C bond formation. [6][12]
Suzuki-Miyaura Coupling	C7-Bromo	$\text{Pd}(\text{PPh}_3)_4$ / Cs_2CO_3	Requires more forcing conditions (heat) to activate the more stable C-Br bond. [8][13]

| Buchwald-Hartwig Amination | C7-Bromo | $\text{Pd}(\text{OAc})_2$ / Xantphos / Cs_2CO_3 | Requires specialized bulky ligands to facilitate C-N bond formation at the less reactive site. [14][15]

Application in Drug Discovery: Building Kinase Inhibitors

The orthogonally functionalized indazole scaffold is a frequent starting point for the synthesis of potent kinase inhibitors. [1][3] The strategic installation of different functional groups at the C3 and C7 positions allows chemists to fine-tune the molecule's interaction with the ATP-binding pocket of a target kinase, optimizing for potency and selectivity.

A prime example is the use of bromo-iodo-indazole scaffolds in the development of inhibitors for Polo-like kinase 4 (PLK4), a key regulator of centriole duplication implicated in cancer. [16]



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Caption: Drug discovery workflow using **7-Bromo-3-iodo-1H-indazole**.

In this workflow, the C3-alkynyl group, introduced via a Sonogashira coupling, can act as a key hydrogen bond acceptor or occupy a hydrophobic pocket. The aryl group, installed at C7 via a Suzuki reaction, can extend into other regions of the binding site to enhance potency and modulate pharmacokinetic properties. This modular approach allows for the systematic exploration of structure-activity relationships (SAR).

Conclusion

7-Bromo-3-iodo-1H-indazole is far more than a simple chemical intermediate; it is a strategic tool for molecular design. Its defining feature—the differential reactivity of its two halogen atoms—provides a robust platform for controlled, sequential functionalization. This enables medicinal chemists to efficiently build libraries of complex, disubstituted indazoles and accelerate the discovery of novel therapeutics, particularly in the highly competitive field of kinase inhibitor development. The logical and predictable nature of its reactivity, grounded in the fundamental principles of organometallic chemistry, ensures its continued prominence in research and development laboratories.

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